

An In-depth Technical Guide to 2-Amino-4,6-difluorobenzothiazole

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Compound of Interest

Compound Name: 2-Amino-4,6-difluorobenzothiazole

Cat. No.: B053882

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This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Amino-4,6-difluorobenzothiazole**, with a particular focus on its melting point. This document is intended for researchers, scientists, and professionals in the field of drug development and materials science who are interested in the synthesis, characterization, and application of this compound.

Physicochemical Properties

2-Amino-4,6-difluorobenzothiazole is a fluorinated heterocyclic compound that serves as a crucial building block in the synthesis of various biologically active molecules.^{[1][2]} Its unique structural features, including the benzothiazole core and fluorine substituents, impart desirable properties for applications in medicinal chemistry and agrochemical research.^{[1][2]}

Table 1: Quantitative Data for **2-Amino-4,6-difluorobenzothiazole**

Property	Value	Source(s)
Melting Point	214-222 °C	[1] [2] [3]
Molecular Formula	C ₇ H ₄ F ₂ N ₂ S	[1] [3]
Molecular Weight	186.18 g/mol	[2] [3]
Appearance	Off-white needles or white to tan crystal to powder	[1] [2]
Purity	≥ 97% (HPLC)	[1]
CAS Number	119256-40-5	[1] [3]

Experimental Protocol: Melting Point Determination

The following is a standard protocol for determining the melting point of **2-Amino-4,6-difluorobenzothiazole**, based on common laboratory practices.

Objective: To determine the melting point range of a solid sample of **2-Amino-4,6-difluorobenzothiazole**.

Materials:

- **2-Amino-4,6-difluorobenzothiazole** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Electrothermal Mel-Temp or similar)
- Spatula
- Mortar and pestle (optional, if the sample is not a fine powder)

Procedure:

- Sample Preparation:

- Ensure the **2-Amino-4,6-difluorobenzothiazole** sample is a fine, dry powder. If necessary, gently grind the crystals using a mortar and pestle.
- Carefully pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Apparatus Setup:
 - Place the packed capillary tube into the sample holder of the melting point apparatus.
 - Set the initial temperature of the apparatus to approximately 20°C below the expected melting point (around 195°C).
 - Set the heating rate to a slow and steady ramp, typically 1-2°C per minute, to ensure accurate determination.
- Melting Point Observation:
 - Observe the sample through the magnifying lens of the apparatus.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Continue to observe and record the temperature at which the entire sample has completely melted into a clear liquid (the end of the melting range).
- Data Recording:
 - The recorded temperature range is the melting point of the sample. For **2-Amino-4,6-difluorobenzothiazole**, this is expected to be in the range of 214-222°C.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Perform the measurement in triplicate to ensure reproducibility and report the average melting point range.

Safety Precautions:

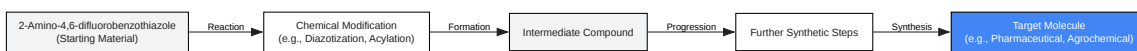
- Always wear appropriate personal protective equipment (PPE), including safety goggles and a lab coat.

- Handle the compound in a well-ventilated area or a fume hood.
- Refer to the Material Safety Data Sheet (MSDS) for detailed safety information.

Applications and Synthesis Pathway

2-Amino-4,6-difluorobenzothiazole is a versatile intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.[1][2] Its benzothiazole core is a key structural motif in many biologically active compounds, and the fluorine atoms can enhance metabolic stability and binding affinity.[2] The compound is utilized in the synthesis of novel anti-cancer and antimicrobial agents.[1]

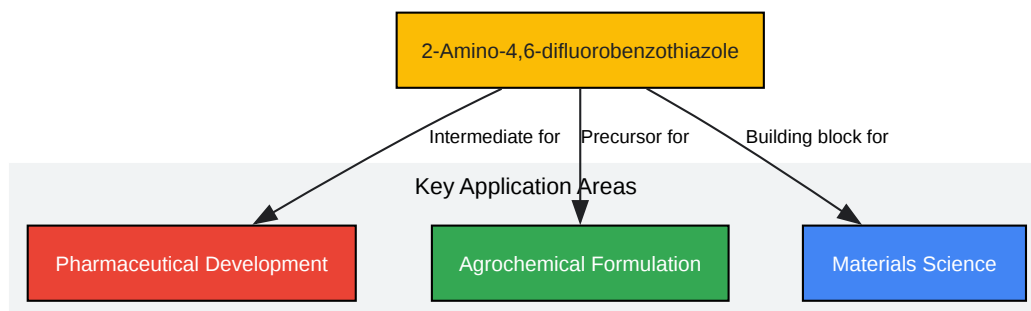
Below is a conceptual workflow illustrating the role of **2-Amino-4,6-difluorobenzothiazole** as a building block in synthetic chemistry.



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Caption: Synthetic workflow of **2-Amino-4,6-difluorobenzothiazole**.

This compound's utility extends to various research areas, as depicted in the following logical diagram.



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Caption: Application areas of **2-Amino-4,6-difluorobenzothiazole**.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. 2-AMINO-4,6-DIFLUOROBENZOTHIAZOLE [myskinrecipes.com]
- 3. 2-Amino-4,6-difluorobenzothiazole 97 119256-40-5 [sigmaaldrich.com]
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